

Desmethyl-YM-298198 Hydrochloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Desmethyl-YM-298198 hydrochloride*

Cat. No.: *B560239*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Desmethyl-YM-298198 hydrochloride**, a derivative of the potent and selective mGluR1 antagonist, YM-298198. The information herein is intended to support researchers and drug development professionals in the handling, storage, and application of this compound in preclinical studies.

Core Compound Properties

Desmethyl-YM-298198 hydrochloride is a non-competitive antagonist of the metabotropic glutamate receptor 1 (mGluR1). A summary of its key identifiers is presented below.

Property	Value
Chemical Name	6-Amino-N-cyclohexyl-3-methylthiazolo[3,2-a]benzimidazole-2-carboxamide hydrochloride
Molecular Formula	C ₁₇ H ₂₁ ClN ₄ OS
Molecular Weight	364.9 g/mol
CAS Number	1177767-57-5

Solubility Profile

The solubility of **Desmethyl-YM-298198 hydrochloride** has been reported in dimethyl sulfoxide (DMSO). Currently, there is limited publicly available data on its solubility in other common laboratory solvents.

Solvent	Concentration
Dimethyl Sulfoxide (DMSO)	≤ 50 mM[1]

Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity of **Desmethyl-YM-298198 hydrochloride**. The following table summarizes the recommended storage conditions based on available data.

Storage Type	Condition	Duration	Notes
Short-term	+4°C	Up to 12 months	Store under desiccating conditions.[1]
Long-term	+4°C	Up to 12 months	Store under desiccating conditions.[1]
Shipping	Ambient	-	Can be shipped with ice packs.[1]

Experimental Protocols

While specific experimental protocols for determining the solubility and stability of **Desmethyl-YM-298198 hydrochloride** are not readily available in the public domain, standardized methods are commonly employed in pharmaceutical sciences. Below are generalized protocols that can be adapted for this purpose.

General Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard approach to determine the equilibrium solubility of a compound in a specific solvent.

- Preparation: Add an excess amount of **Desmethyl-YM-298198 hydrochloride** to a known volume of the desired solvent (e.g., water, ethanol, phosphate-buffered saline) in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Centrifuge or filter the suspension to separate the undissolved solid from the saturated solution.
- Quantification: Analyze the concentration of the dissolved compound in the supernatant/filtrate using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

General Protocol for Stability Assessment

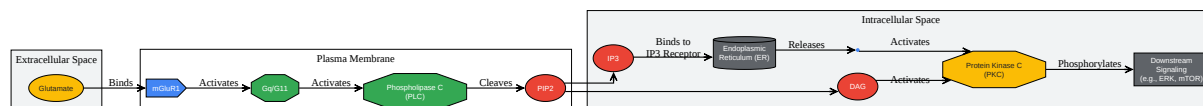
Stability studies are essential to determine the shelf-life and appropriate storage conditions for a compound.

- Sample Preparation: Prepare solutions of **Desmethyl-YM-298198 hydrochloride** in relevant solvents or formulations.
- Storage: Store the samples under various environmental conditions (e.g., different temperatures, humidity levels, and light exposures).
- Time Points: Withdraw aliquots of the samples at predetermined time intervals (e.g., 0, 1, 3, 6, and 12 months).
- Analysis: Analyze the aliquots for the concentration of the parent compound and the presence of any degradation products using a stability-indicating analytical method, such as HPLC.

Visualizing Key Pathways and Processes

mGluR1 Signaling Pathway

Desmethyl-YM-298198 hydrochloride acts as an antagonist at the mGluR1 receptor, which is a Gq/G11 protein-coupled receptor. Its activation initiates a cascade of intracellular signaling events. The following diagram illustrates the canonical mGluR1 signaling pathway.

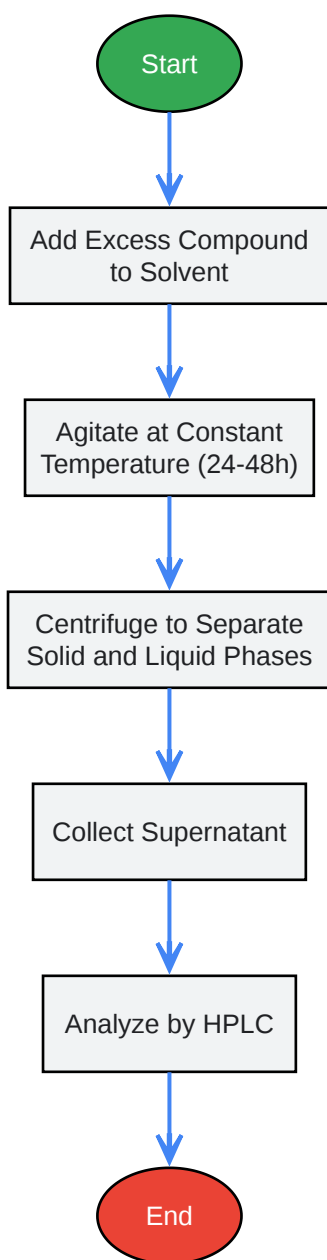


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Canonical mGluR1 Signaling Cascade

Experimental Workflow for Solubility Assessment

The following diagram outlines a typical workflow for determining the solubility of a research compound.

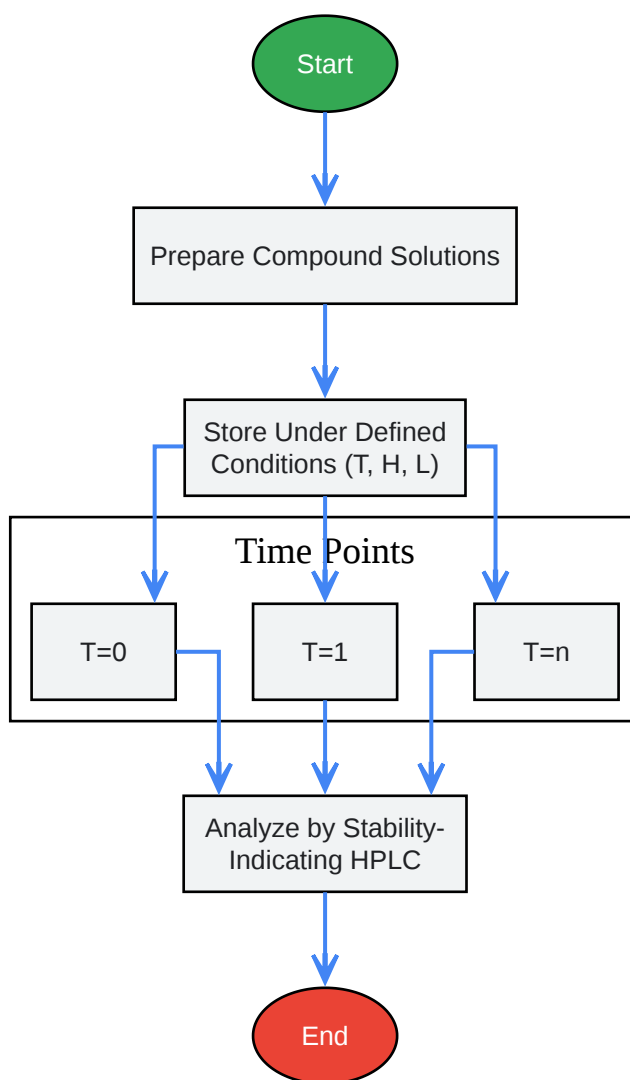


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Shake-Flask Solubility Determination Workflow

Experimental Workflow for Stability Analysis

This diagram illustrates a general workflow for assessing the stability of a compound over time.



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Long-Term Stability Assessment Workflow

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References

- 1. Desmethyl YM298198 hydrochloride, Analogue of mGlu1 antagonist YM298198 (CAS 1177767-57-5) | Abcam [abcam.com]

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